



Application Notes and Protocols: Utilizing Peptide 74 to Inhibit Tumor Cell Invasion

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tumor cell invasion is a critical step in cancer metastasis, the primary cause of cancer-related mortality. This process involves the degradation of the extracellular matrix (ECM), a complex network of proteins that provides structural and biochemical support to surrounding cells. Matrix metalloproteinases (MMPs), particularly MMP-2 (also known as 72-kDa type IV collagenase), play a pivotal role in ECM degradation, thereby facilitating tumor cell invasion and migration. **Peptide 74** is a synthetic peptide derived from a highly conserved sequence within the prodomain of MMPs.[1] It acts as a competitive inhibitor of the activated form of MMP-2, offering a targeted approach to impede tumor cell invasion.[1] These application notes provide a comprehensive guide for researchers on how to utilize **Peptide 74** to study and inhibit tumor cell invasion.

Mechanism of Action

Peptide 74 functions by mimicking the prodomain of MMPs, which is responsible for maintaining the enzyme in an inactive state.[2] The peptide contains a conserved sequence that is lost upon the natural activation of the MMP proenzyme.[2] By introducing synthetic **Peptide 74**, the activated form of MMP-2 is inhibited, preventing the breakdown of type IV collagen, a major component of the basement membrane. This inhibition of ECM degradation directly hinders the ability of tumor cells to invade surrounding tissues.



Quantitative Data Summary

The inhibitory effect of **Peptide 74** on tumor cell invasion has been quantified in various studies. The following tables summarize key quantitative data for easy comparison.

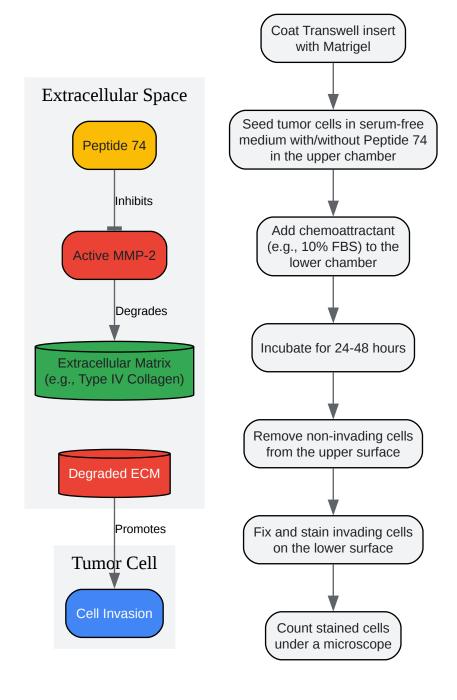
Cell Line	Peptide 74 Concentration (μΜ)	Inhibition of Invasion (%)	Reference
A2058 (Human Melanoma)	30	60-80	[1]
HT-1080 (Human Fibrosarcoma)	30	60-80	[1]

Note: It is important to note that **Peptide 74** has been shown to have no cytotoxic effects at concentrations effective for inhibiting invasion, nor does it inhibit chemotaxis.[1]

Signaling Pathway

The primary signaling pathway affected by **Peptide 74** is the direct enzymatic activity of MMP-2 on the extracellular matrix. By inhibiting MMP-2, **Peptide 74** disrupts the downstream events of basement membrane degradation, which is a crucial step for cell invasion.





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